

Application Notes and Protocols: Adsorption of Basic Brown 16 on Activated Carbon

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Compound of Interest

Compound Name: Basic brown 16

Cat. No.: B008369

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Introduction

Basic Brown 16 is a cationic dye used in various industries, and its presence in wastewater is a growing environmental concern. Activated carbon has been widely demonstrated as a highly effective adsorbent for the removal of various dyes from aqueous solutions due to its large surface area and porous structure.^[1] This document provides detailed application notes and experimental protocols for the study of **Basic Brown 16** adsorption onto activated carbon.

Disclaimer: While extensive research exists on the adsorption of basic dyes onto activated carbon, specific quantitative data for **Basic Brown 16** is not readily available in the cited literature. Therefore, the quantitative data presented in the following tables are representative examples derived from studies on other basic dyes, such as Basic Blue 3 and Crystal Violet, to illustrate the expected results and data presentation.^{[2][3]}

Data Presentation

Adsorption Isotherm Parameters

The equilibrium of **Basic Brown 16** adsorption on activated carbon can be described by isotherm models such as the Langmuir and Freundlich models. The Langmuir model assumes monolayer adsorption on a homogeneous surface, while the Freundlich model describes multilayer adsorption on a heterogeneous surface.^{[2][4]}

Isotherm Model	Parameters	Representative Value	Reference
Langmuir	qm (mg/g)	227.27	[2]
KL (L/mg)	Value not available		
R2	> 0.99	[3]	
Freundlich	KF ((mg/g)(L/mg) ^{1/n})	Value not available	
n	Value not available		
R2	> 0.98	[2]	

Table 1: Representative Adsorption Isotherm Parameters for Basic Dye Adsorption on Activated Carbon.

Adsorption Kinetic Parameters

The rate of adsorption of **Basic Brown 16** onto activated carbon can be analyzed using kinetic models like the pseudo-first-order and pseudo-second-order models. The pseudo-second-order model often provides a better fit for the adsorption of basic dyes, suggesting that chemisorption may be the rate-limiting step.[\[2\]](#)[\[3\]](#)

Kinetic Model	Parameters	Representative Value	Reference
Pseudo-first-order	qe (mg/g)	Calculated from model	[3]
k1 (1/min)	Calculated from model	[3]	
R2	~0.99	[3]	
Pseudo-second-order	qe (mg/g)	Calculated from model	[3]
k2 (g/mg.min)	Calculated from model	[3]	
R2	> 0.99	[2] [3]	

Table 2: Representative Adsorption Kinetic Parameters for Basic Dye Adsorption on Activated Carbon.

Thermodynamic Parameters

Thermodynamic parameters such as Gibbs free energy change (ΔG°), enthalpy change (ΔH°), and entropy change (ΔS°) provide insights into the spontaneity and nature of the adsorption process.

Thermodynamic Parameter	Representative Value	Indication	Reference
ΔG° (kJ/mol)	Negative	Spontaneous process	[3]
ΔH° (kJ/mol)	Positive	Endothermic process	[3]
ΔS° (J/mol·K)	Positive	Increased randomness at the solid-liquid interface	[3]

Table 3: Representative Thermodynamic Parameters for Basic Dye Adsorption on Activated Carbon.

Experimental Protocols

Materials and Reagents

- **Basic Brown 16** dye
- Activated Carbon (commercial or prepared)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Distilled or deionized water

Equipment

- UV-Vis Spectrophotometer

- Shaking incubator or orbital shaker
- pH meter
- Analytical balance
- Filtration system (e.g., filter paper, syringe filters)
- Glassware (beakers, flasks, etc.)

Preparation of Adsorbate Solution

- Prepare a stock solution of **Basic Brown 16** (e.g., 1000 mg/L) by dissolving a precisely weighed amount of the dye in distilled water.
- Prepare working solutions of desired concentrations (e.g., 50-500 mg/L) by diluting the stock solution.^[2]

Batch Adsorption Experiments

Batch adsorption studies are performed to investigate the effects of various parameters on the adsorption of **Basic Brown 16**.

1. Effect of Contact Time:

- Add a fixed amount of activated carbon (e.g., 0.1 g) to a series of flasks containing a fixed volume and concentration of **Basic Brown 16** solution (e.g., 100 mL of 100 mg/L).
- Agitate the flasks at a constant speed (e.g., 150 rpm) and temperature (e.g., 25 °C).
- Withdraw samples at different time intervals (e.g., 10, 20, 30, 60, 90, 120, 180 minutes).^[3]
- Filter the samples and analyze the remaining dye concentration using a UV-Vis spectrophotometer at the maximum wavelength of **Basic Brown 16**.

2. Effect of Initial Dye Concentration:

- Vary the initial concentration of the **Basic Brown 16** solution (e.g., 50, 100, 200, 300, 400, 500 mg/L) while keeping the adsorbent dose, contact time (determined from the previous experiment), temperature, and pH constant.^[2]
- After agitation for the equilibrium time, filter the samples and analyze the final dye concentration.

3. Effect of Adsorbent Dose:

- Vary the amount of activated carbon (e.g., 0.02, 0.04, 0.06, 0.08, 0.1 g) added to a fixed volume and concentration of the dye solution.[3]
- Keep the contact time, initial dye concentration, temperature, and pH constant.
- After reaching equilibrium, analyze the final dye concentration.

4. Effect of pH:

- Adjust the initial pH of the dye solutions to different values (e.g., 2, 4, 6, 8, 10) using 0.1 M HCl or 0.1 M NaOH.
- Add a fixed amount of activated carbon and agitate for the equilibrium contact time.
- Keep the adsorbent dose, initial dye concentration, and temperature constant.
- Measure the final dye concentration.

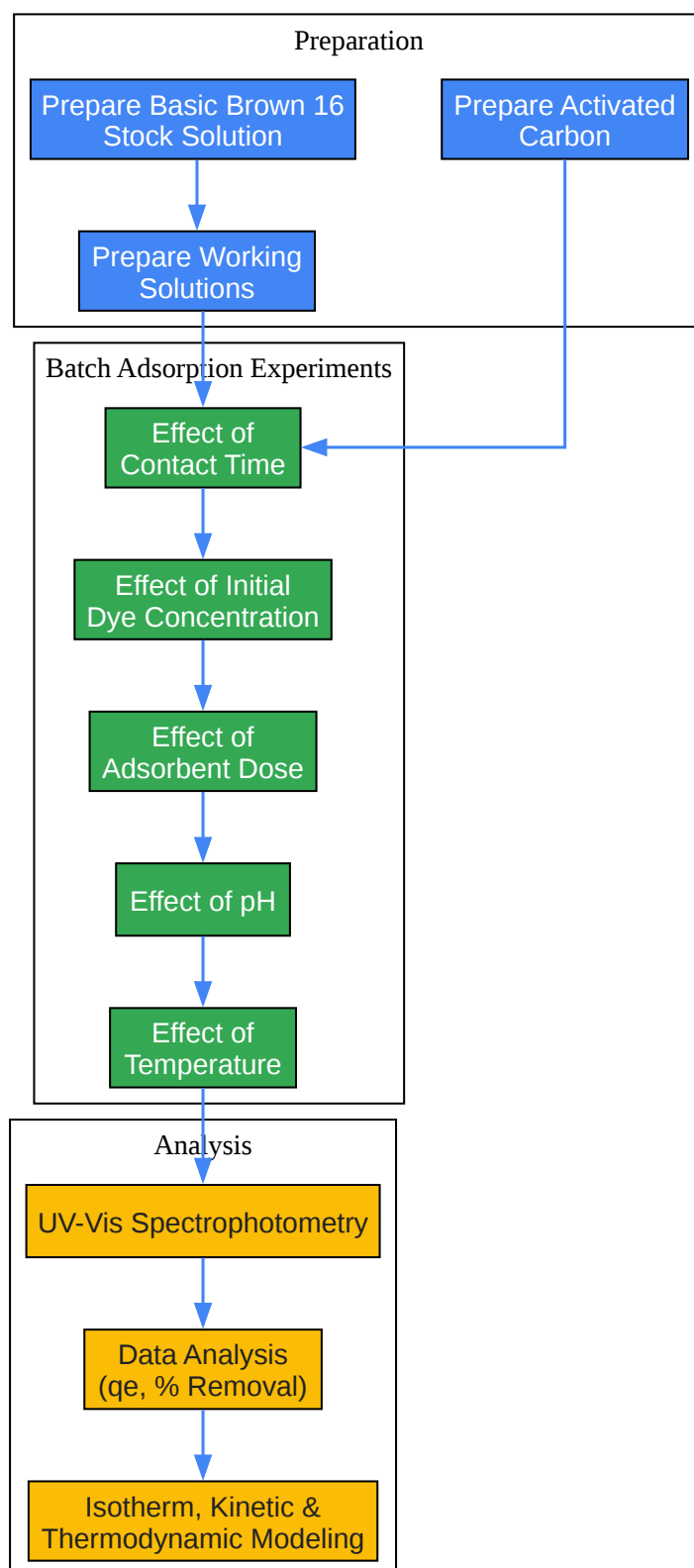
5. Effect of Temperature:

- Conduct the adsorption experiments at different temperatures (e.g., 25, 35, 45 °C) to determine the thermodynamic parameters.[3]
- Keep the adsorbent dose, initial dye concentration, contact time, and pH constant.
- Analyze the final dye concentration at each temperature.

Data Analysis

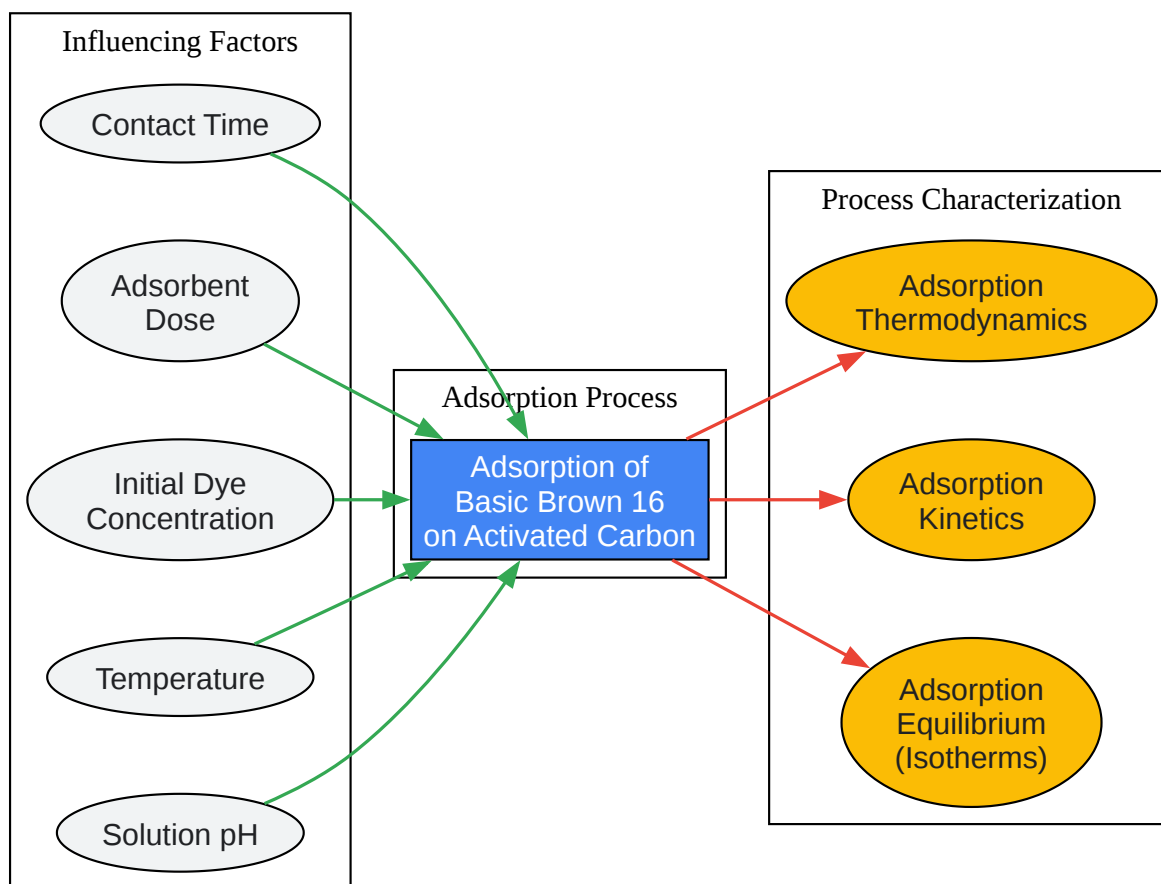
- Adsorption Capacity (q_e): The amount of dye adsorbed per unit mass of activated carbon at equilibrium is calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium dye concentrations (mg/L), V is the volume of the solution (L), and m is the mass of the adsorbent (g).
- Removal Efficiency (%): $\% \text{ Removal} = [(C_0 - C_e) / C_0] * 100$

Visualizations



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Caption: Workflow for the adsorption study of **Basic Brown 16** on activated carbon.



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Caption: Factors influencing the adsorption process and its characterization.

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References

- 1. Activated carbon - Wikipedia [en.wikipedia.org]

- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
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